

A Comparative Analysis of Biodiesel Properties Derived from Isobutyl Laurate

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Compound of Interest

Compound Name: *Isobutyl laurate*

Cat. No.: B1585450

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An objective guide for researchers and scientists on the performance of **isobutyl laurate** as a biodiesel candidate, supported by experimental data and comparisons with alternative biodiesels.

The quest for sustainable and efficient alternative fuels has led to extensive research into various biodiesel formulations. Among the promising candidates are fatty acid alkyl esters, with **isobutyl laurate** emerging as a subject of interest due to its unique structural characteristics. This guide provides a comprehensive comparative analysis of the key fuel properties of **isobutyl laurate** against other common biodiesels, including methyl laurate, ethyl laurate, and biodiesels derived from prevalent feedstocks like soybean and palm oil.

Data Presentation: A Side-by-Side Comparison of Biodiesel Properties

The following table summarizes the key physicochemical properties of **isobutyl laurate** and its counterparts. These parameters are critical in determining the suitability and performance of a fuel in diesel engines. All data is presented in standard units, and where experimental data for **isobutyl laurate** is not readily available, values for the structurally similar n-butyl laurate are used as a proxy and are duly noted.

Property	Isobutyl Laurate	Methyl Laurate	Ethyl Laurate	Soybean Oil Methyl Ester	Palm Oil Methyl Ester	ASTM D6751 / EN 14214 Limits
Density at 15°C (kg/m ³) **	~860[1]	870[2]	862[3]	860 - 900[2]	860 - 885[4][5]	860 - 900
Kinematic Viscosity at 40°C (mm ² /s)	Value not found (n- butyl laurate: ~5.24)[6]	1.9 - 6.0[7] [8]	1.9 - 6.0[7] [8]	4.0 - 5.0[2]	4.17 - 4.9[4][9]	1.9 - 6.0
Flash Point (°C)	134.44 - 150[1][10]	>130[7][8]	113[3]	>130[2]	113 - 182[9][11]	Min. 93 or 130
Cetane Number	~73 (for n- butyl laurate)[12] [13]	47 min[7] [8]	47 min[7] [8]	47 min[2]	49.31 - 50.05[4]	(ASTM) / Min. 51 (EN)
Cloud Point (°C)	Value not found	Report[7] [8]	Report[7] [8]	Report[2]	18[9]	Report
Pour Point (°C)	Value not found (n- butyl laurate: -10)[14]	Report[7] [8]	Report[7] [8]	Report[2]	Report[9]	Report
Oxidation Stability at 110°C (hours) **	Value not found	3 min[7][8]	3 min[7][8]	3 min[2]	3 min[4]	Min. 3 (ASTM) / Min. 8 (EN)

Experimental Protocols: Methodologies for Key Experiments

The data presented in the comparison table is determined using standardized test methods to ensure accuracy and reproducibility. The primary standards governing biodiesel quality are ASTM D6751 in the United States and EN 14214 in Europe.^{[7][8][15]} Below are the detailed methodologies for the key experiments cited.

Density

- Method: ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter.
- Procedure: A small sample of the biodiesel is injected into a U-shaped borosilicate glass tube that is oscillated at its natural frequency. The change in the oscillation frequency caused by the mass of the sample is used to determine its density. The measurement is typically performed at 15°C.

Kinematic Viscosity

- Method: ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids (and Calculation of Dynamic Viscosity).
- Procedure: A fixed volume of the biodiesel is drawn into a calibrated glass capillary viscometer. The time taken for the liquid to flow under gravity between two marked points is measured. The kinematic viscosity is then calculated by multiplying the flow time by the calibration constant of the viscometer. This test is conducted at 40°C.

Flash Point

- Method: ASTM D93 - Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester.
- Procedure: The biodiesel sample is heated in a closed cup at a controlled rate. A small flame is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite to produce a brief flash.

Cetane Number

- Method: ASTM D613 - Standard Test Method for Cetane Number of Diesel Fuel Oil.

- Procedure: This engine-based test compares the ignition delay of the biodiesel sample with that of reference fuels (n-cetane and alpha-methylnaphthalene) in a standardized single-cylinder diesel engine. The cetane number is the percentage by volume of n-cetane in a blend with alpha-methylnaphthalene that has the same ignition delay as the test fuel.

Cloud Point

- Method: ASTM D2500 - Standard Test Method for Cloud Point of Petroleum Products.
- Procedure: The biodiesel sample is cooled at a specified rate in a test jar. It is visually inspected at intervals of 1°C. The cloud point is the temperature at which a distinct cloudiness or haze first appears at the bottom of the test jar, indicating the formation of wax crystals.

Pour Point

- Method: ASTM D97 - Standard Test Method for Pour Point of Petroleum Products.
- Procedure: The preheated sample is cooled at a specified rate. At intervals of 3°C, the test jar is tilted to see if the liquid flows. The pour point is the lowest temperature at which the sample will still flow.

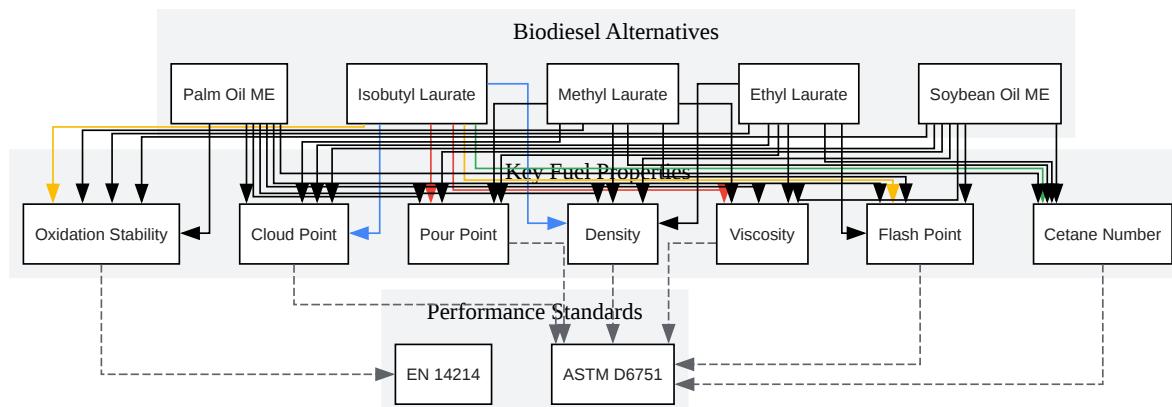
Oxidation Stability

- Method: EN 14112 - Fat and oil derivatives - Fatty Acid Methyl Esters (FAME) - Determination of oxidation stability (accelerated oxidation test).
- Procedure: A sample of the biodiesel is heated to 110°C while a stream of purified air is passed through it. The volatile organic acids produced during oxidation are collected in a vessel containing deionized water, and the conductivity of this water is continuously measured. The oxidation stability is expressed as the induction period, which is the time until the conductivity begins to increase rapidly. The greater the degree of unsaturation in the fatty acid chains, the more susceptible the biodiesel is to oxidation.[9][16]

Visualization of Comparative Analysis

The following diagram illustrates the logical flow of comparing the key properties of **isobutyl laurate** biodiesel with other alternatives, highlighting the parameters that are crucial for

determining its viability as a diesel fuel substitute.



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Caption: Comparative workflow of biodiesel properties.

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